

Analytical Methods for the Detection of Pentachloroethane in Environmental Samples

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentachloroethane

Cat. No.: B166500

[Get Quote](#)

Application Notes and Protocols for Researchers and Scientists

Pentachloroethane, a dense, non-flammable liquid with a chloroform-like odor, has been used as a solvent for oils and greases.[1] Its potential presence in the environment necessitates robust and sensitive analytical methods for its detection and quantification in various matrices such as water, soil, and air. This document provides detailed application notes and protocols for the analysis of **pentachloroethane** in environmental samples, primarily focusing on methods developed by the U.S. Environmental Protection Agency (EPA) and the National Institute for Occupational Safety and Health (NIOSH).

Analytical Techniques

The primary analytical technique for the determination of **pentachloroethane** and other volatile organic compounds (VOCs) in environmental samples is Gas Chromatography (GC) coupled with a selective detector.[2] For unequivocal identification and quantification, a Mass Spectrometer (MS) is the detector of choice (GC/MS). In certain applications, an Electron Capture Detector (ECD) can also be utilized, offering high sensitivity for halogenated compounds like **pentachloroethane**.

Analysis of Pentachloroethane in Water Samples

For the analysis of **pentachloroethane** in drinking water, groundwater, and surface water, EPA Method 524.2 is widely employed.[3] This method is a purge and trap capillary column gas chromatography/mass spectrometry (GC/MS) procedure.

Experimental Protocol: EPA Method 524.2

1. Sample Collection and Preservation:

- Collect water samples in 40-mL glass vials with Teflon-lined septa.[4]
- Ensure no headspace (air bubbles) is present in the vial.
- If residual chlorine is suspected, the sample must be dechlorinated at the time of collection by adding about 25 mg of ascorbic acid to the 40-mL sample vial before filling.
- To prevent dehydrohalogenation of **pentachloroethane**, adjust the pH of the sample to <2 by adding a few drops of 1:1 hydrochloric acid.[5]
- Store samples at 4°C and analyze within 14 days of collection.

2. Sample Preparation (Purge and Trap):

- The purge and trap system is used to extract and concentrate volatile organic compounds from the water sample.[3][6]
- An inert gas (e.g., helium) is bubbled through a 5-mL or 25-mL water sample for a specified time (e.g., 11 minutes) at ambient or elevated temperature.[5]
- The purged analytes are carried into a sorbent trap (e.g., containing Tenax®, silica gel, and carbon molecular sieve).
- After purging, the trap is heated and backflushed with an inert gas to desorb the trapped analytes onto the GC column.

3. GC/MS Analysis:

- Gas Chromatograph: A gas chromatograph equipped with a capillary column (e.g., 60 m x 0.32 mm ID fused silica capillary column) is used for separation.
- Carrier Gas: Helium at a constant flow rate.

- **Oven Temperature Program:** A temperature program is used to separate the analytes. A typical program might start at 35°C, hold for a few minutes, and then ramp up to a final temperature of around 200°C.
- **Mass Spectrometer:** A mass spectrometer is used as the detector, operating in either full scan or selected ion monitoring (SIM) mode for enhanced sensitivity.
- **Identification:** Compound identification is based on the retention time and comparison of the mass spectrum with a reference spectrum.
- **Quantification:** Quantification is performed using the internal standard method.

Analysis of Pentachloroethane in Soil and Solid Waste Samples

For the analysis of **pentachloroethane** in soil, sediment, and solid waste, EPA Method 8260C, in conjunction with sample preparation Method 5035A, is the standard procedure.^{[7][8]}

Experimental Protocol: EPA Methods 5035A/8260C

1. Sample Collection and Preservation:

- Collect soil samples in pre-weighed 40-mL glass vials with Teflon-lined septa.
- For low-level analysis (<200 µg/kg), the sample is collected to minimize volatilization losses. The entire vial is sent to the laboratory unopened.
- For high-level analysis, a smaller amount of sample is collected and preserved in the field with methanol.
- Store samples at 4°C and analyze as soon as possible.

2. Sample Preparation (Purge and Trap from Soil):

- **Low-Level Method:** The entire unopened sample vial is placed in the autosampler of the purge and trap system. The sample is automatically spiked with internal standards and surrogates, heated to 40°C, and purged with an inert gas.^[7]

- High-Level Method: An aliquot of the methanol extract is added to reagent water, along with internal standards and surrogates, and then analyzed by the aqueous purge and trap method (EPA Method 5030).

3. GC/MS Analysis:

- The GC/MS conditions are similar to those described for EPA Method 524.2.
- The identification and quantification procedures are also based on retention time, mass spectral matching, and the internal standard method.

Analysis of Pentachloroethane in Air Samples

For the determination of **pentachloroethane** in workplace air, NIOSH Method 2517 is a validated procedure.^[2] This method involves sample collection on a solid sorbent tube followed by solvent desorption and analysis by GC with an electron capture detector (ECD).

Experimental Protocol: NIOSH Method 2517

1. Sample Collection:

- A known volume of air is drawn through a sorbent tube containing two sections of Porapak® R using a personal sampling pump.^[9]
- The recommended flow rate is between 0.01 and 0.2 L/min for a total sample size of 1 to 10 liters.^[9]
- After sampling, the tubes are sealed and sent to the laboratory for analysis.

2. Sample Preparation (Solvent Desorption):

- The front and back sorbent sections are placed in separate vials.
- 2.0 mL of hexane is added to each vial.
- The vials are capped and allowed to stand for 30 minutes in an ultrasonic bath to facilitate desorption.^[9]

3. GC-ECD Analysis:

- Gas Chromatograph: A gas chromatograph equipped with an electron capture detector (ECD).
- Column: A packed column (e.g., 3% OV-17 on 100/120 mesh Chromosorb WHP) is specified in the method.^[2] Capillary columns can also be used for improved resolution.
- Temperatures: Injector at 240°C, detector at 250°C, and column at 70°C.^[2]
- Carrier Gas: 5% methane/95% argon.^[2]
- Injection: A 5 µL aliquot of the hexane extract is injected into the GC.
- Quantification: A calibration curve is prepared using standard solutions of **pentachloroethane** in hexane.

Quantitative Data Summary

The following tables summarize typical performance data for the analytical methods described. Note that actual detection limits and recovery can vary depending on the specific instrumentation, matrix, and laboratory performance.

Table 1: Method Performance for **Pentachloroethane** in Water (EPA Method 524.2)

Parameter	Typical Value	Reference
Method Detection Limit (MDL)	0.02 - 0.5 µg/L	
Practical Quantitation Limit (PQL)	0.5 - 2.0 µg/L	
Accuracy (% Recovery)	70 - 130%	
Precision (%RSD)	< 20%	

Table 2: Method Performance for **Pentachloroethane** in Soil (EPA Method 8260C/5035A)

Parameter	Typical Value	Reference
Method Detection Limit (MDL)	0.5 - 5.0 µg/kg	[8]
Practical Quantitation Limit (PQL)	2.0 - 20 µg/kg	
Accuracy (% Recovery)	70 - 130%	
Precision (%RSD)	< 25%	

Table 3: Method Performance for **Pentachloroethane** in Air (NIOSH Method 2517)

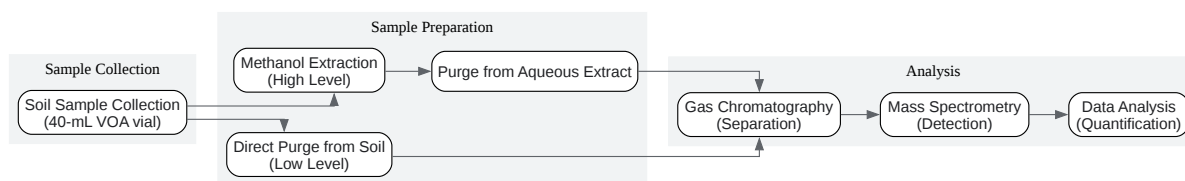
Parameter	Typical Value	Reference
Estimated Limit of Detection (LOD)	0.004 µg per sample	[2]
Working Range	0.01 to 20 mg/m ³ for a 5-L air sample	[2]
Overall Precision (S _{rT})	0.075	[2]
Accuracy	± 15%	[2]

Experimental Workflows



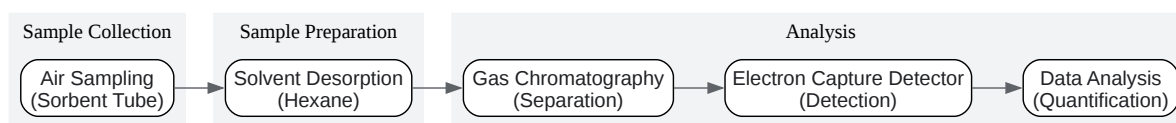
[Click to download full resolution via product page](#)

Caption: General workflow for the analysis of **pentachloroethane** in water samples.



[Click to download full resolution via product page](#)

Caption: Workflow for the analysis of **pentachloroethane** in soil samples.



[Click to download full resolution via product page](#)

Caption: Workflow for the analysis of **pentachloroethane** in air samples.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. epa.gov [epa.gov]
- 2. cdc.gov [cdc.gov]
- 3. epa.gov [epa.gov]

- 4. static1.squarespace.com [static1.squarespace.com]
- 5. ysi.com [ysi.com]
- 6. 吹扫捕集 [sigmaaldrich.com]
- 7. 19january2017snapshot.epa.gov [19january2017snapshot.epa.gov]
- 8. antec.de [antec.de]
- 9. Page:NIOSH Manual of Analytical Methods - 2517.pdf/2 - Wikisource, the free online library [en.wikisource.org]
- To cite this document: BenchChem. [Analytical Methods for the Detection of Pentachloroethane in Environmental Samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166500#analytical-methods-for-detecting-pentachloroethane-in-environmental-samples]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com